

safety, handling, and MSDS for 4-Chloro-2-fluoronicotinaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-fluoronicotinaldehyde

Cat. No.: B1396498

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An In-depth Technical Guide on the Safety, Handling, and MSDS for **4-Chloro-2-fluoronicotinaldehyde**

Introduction to 4-Chloro-2-fluoronicotinaldehyde

4-Chloro-2-fluoronicotinaldehyde, with the CAS number 154036-62-1, is a substituted pyridine derivative.[1][2] Its molecular formula is C₆H₃ClFNO, and it has a molecular weight of 159.55 g/mol .[1][2] This compound is a solid, often appearing brown in color.[3] It serves as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. While specific applications are diverse, its utility often lies in its reactive aldehyde group and the specific substitution pattern on the pyridine ring, which allows for further chemical modifications. Due to its chemical nature and potential reactivity, a thorough understanding of its safety and handling requirements is paramount for researchers and professionals in drug development and chemical synthesis.

This guide provides a comprehensive overview of the critical safety information, proper handling procedures, and a detailed breakdown of the Material Safety Data Sheet (MSDS) for **4-Chloro-2-fluoronicotinaldehyde**. The information presented herein is intended to equip laboratory personnel with the knowledge necessary to mitigate risks and ensure a safe working environment.

Section 1: Hazard Identification and Classification

Understanding the hazards associated with a chemical is the first step in safe handling. **4-Chloro-2-fluoronicotinaldehyde** is classified as a hazardous substance with multiple routes of potential exposure and adverse effects.

GHS Hazard Statements

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. For **4-Chloro-2-fluoronicotinaldehyde**, the following hazard statements are of primary concern:

- H302: Harmful if swallowed.
- H310: Fatal in contact with skin.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements

In conjunction with the hazard statements, the following precautionary statements outline the necessary measures to prevent or minimize adverse effects:

- P261: Avoid breathing dust.
- P262: Do not get in eyes, on skin, or on clothing.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P272: Contaminated work clothing must not be allowed out of the workplace.
- P273: Avoid release to the environment.

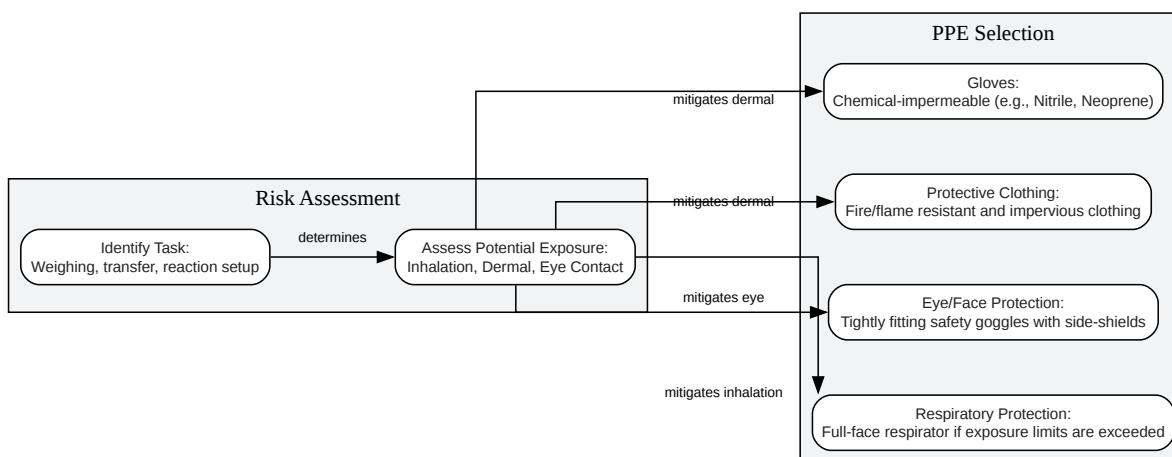
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.

The severity of the hazards, particularly the "Fatal in contact with skin" classification, underscores the critical importance of stringent adherence to safety protocols.

Section 2: Personal Protective Equipment (PPE) and Exposure Control

Given the significant hazards of **4-Chloro-2-fluoronicotinaldehyde**, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

PPE Selection Workflow



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Caption: PPE selection workflow for handling **4-Chloro-2-fluoronicotinaldehyde**.

Detailed PPE Specifications

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield may be required for splash hazards.	Prevents contact with the eyes, which can cause serious damage.
Skin Protection	Wear fire/flame resistant and impervious clothing. ^[1] Handle with chemical-impermeable gloves (e.g., nitrile, neoprene) that have been inspected prior to use. ^[1]	Protects against dermal contact, which can be fatal. Impervious clothing prevents penetration of the chemical.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. ^[1] Work should be conducted in a well-ventilated area, preferably a chemical fume hood. ^[4]	Minimizes the risk of inhaling the compound, which can be harmful.

Expert Insight: The choice of glove material is critical. While nitrile gloves are commonly used, it is essential to consult the glove manufacturer's compatibility charts for specific breakthrough times for halogenated aromatic compounds. Double-gloving is a recommended practice when handling highly toxic substances like this.

Section 3: Safe Handling and Storage Protocols

Proper handling and storage are fundamental to preventing accidents and maintaining the integrity of the compound.

Handling Procedures

- Work Area: All manipulations of **4-Chloro-2-fluoronicotinaldehyde** should be performed in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.[4]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [4] Do not breathe dust or vapors.[1]
- Ignition Sources: Keep the compound away from heat, sparks, and open flames. Use non-sparking tools and take precautionary measures against static discharge.[5]
- Hygiene: Do not eat, drink, or smoke in the work area. Wash hands and any exposed skin thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace and must be decontaminated or disposed of properly.

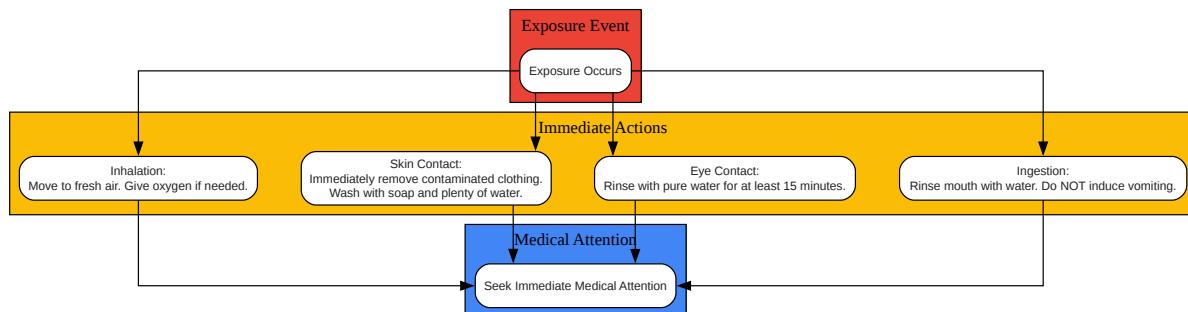
Storage Conditions

- Container: Store in a tightly closed container in a dry and cool place.[4]
- Inert Atmosphere: For long-term storage and to maintain purity, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[3]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5]

Section 4: First-Aid and Emergency Procedures

In the event of exposure or an accident, immediate and appropriate action is crucial. All laboratory personnel should be familiar with these procedures and the location of safety equipment.

Emergency Response Workflow



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Caption: Emergency first-aid procedures for **4-Chloro-2-fluoronicotinaldehyde** exposure.

Detailed First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^[1] Do not use mouth-to-mouth resuscitation.^[1]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.^[1] Call a physician immediately.
- Eye Contact: Rinse with pure water for at least 15 minutes, holding the eyelids open.^[1] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse mouth with water.^[1] Do not induce vomiting.^[1] Never give anything by mouth to an unconscious person.^[1] Call a doctor or Poison Control Center immediately.^[1]

Accidental Release Measures

In the event of a spill, the primary objectives are to contain the spill, prevent its spread, and protect personnel.

- Evacuate: Evacuate non-essential personnel from the area and ensure adequate ventilation.
[\[1\]](#)
- Isolate: Remove all sources of ignition.
[\[1\]](#)
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
[\[1\]](#)
- Clean-up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.
[\[1\]](#) Adsorbent materials may be used.
- Decontaminate: Clean the spill area thoroughly.

Section 5: Fire-Fighting and Disposal Considerations

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
[\[1\]](#)
- Specific Hazards: The thermal decomposition of **4-Chloro-2-fluoronicotinaldehyde** can lead to the release of irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen fluoride, and hydrogen chloride gas.
[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[\[1\]](#)

Disposal Considerations

Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations.

- Waste Classification: This material may be classified as a hazardous waste.

- Disposal Method: Dispose of the contents and container to an approved waste disposal plant. Do not allow the product to be released into the environment.[1]

Section 6: Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Chloro-2-fluoronicotinaldehyde** is provided below.

Property	Value
Molecular Formula	C6H3ClFNO
Molecular Weight	159.55 g/mol [2]
Appearance	Brown solid[3]
Storage Temperature	2-8°C under inert gas[3]
pKa	-0.51 ± 0.10 (Predicted)[3]

Note: Many physical properties such as melting point, boiling point, and solubility are not readily available in the searched literature, which is common for specialized research chemicals. Experimental determination under controlled conditions is advised.

Section 7: Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **4-Chloro-2-fluoronicotinaldehyde** have not been fully investigated.[5] However, the available GHS classifications indicate significant acute toxicity.

- Acute Toxicity: Harmful if swallowed and fatal in contact with skin.
- Skin Corrosion/Irritation: Causes skin irritation and may cause an allergic skin reaction.
- Serious Eye Damage/Irritation: Causes serious eye damage.

Ecological Information

- Ecotoxicity: This compound is classified as very toxic to aquatic life with long-lasting effects.

- Environmental Fate: Discharge into the environment must be avoided.[1] Information on persistence, degradability, and bioaccumulation is not readily available.

Conclusion

4-Chloro-2-fluoronicotinaldehyde is a valuable research chemical that presents significant health and environmental hazards. A comprehensive understanding of its properties and strict adherence to the safety protocols outlined in this guide are essential for its safe use in a laboratory setting. Researchers and drug development professionals must prioritize safety through the consistent use of appropriate personal protective equipment, proper handling and storage techniques, and a thorough knowledge of emergency procedures. By integrating these practices into all workflows, the risks associated with this compound can be effectively managed, ensuring a safe and productive research environment.

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